

A Comprehensive Technical Guide on the Melting Point of 4-Acetamidobenzenesulfonyl Azide

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonyl azide

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This technical guide provides an in-depth overview of the melting point of **4-acetamidobenzenesulfonyl azide**, a crucial reagent in organic synthesis, particularly in the field of click chemistry and as a diazo transfer agent. This document outlines its physical properties, provides detailed experimental protocols for its synthesis and characterization, and presents the relevant data in a structured format for ease of reference.

Introduction to 4-Acetamidobenzenesulfonyl Azide

4-Acetamidobenzenesulfonyl azide, also known as p-acetamidobenzenesulfonyl azide (p-ABSA), is a white to pale cream crystalline solid. It is a key building block in organic chemistry, valued for its ability to introduce the azide functional group into various molecules.^[1] Its applications are diverse, ranging from the synthesis of organoazides to its use as a reagent in the preparation of monosaccharide-derived alcohols and in rhodium-catalyzed carbene cyclization reactions.^{[1][2]} The purity of this compound is critical for its successful application in synthesis, and its melting point is a primary indicator of that purity.

Physical and Chemical Properties

The key physical and chemical identifiers for **4-acetamidobenzenesulfonyl azide** are summarized below:

Property	Value
Molecular Formula	C ₈ H ₈ N ₄ O ₃ S
Molecular Weight	240.24 g/mol [3]
CAS Number	2158-14-7[3]
Appearance	White to pale cream or pale purple crystals or powder[4][5]
Solubility	Soluble in Methanol[6], Insoluble in water[2]

Melting Point Data

The melting point of **4-acetamidobenzenesulfonyl azide** has been reported by various chemical suppliers and in peer-reviewed literature. The data is compiled in the table below, showcasing a generally consistent range. Variations in the reported ranges can be attributed to differences in the purity of the substance and the methodology used for determination.

Source	Reported Melting Point (°C)	Purity/Assay
Sigma-Aldrich	107-111 °C (lit.)[1][7][8]	97%
Tokyo Chemical Industry (TCI)	110.0 to 114.0 °C[6]	>98.0% (HPLC)
Tokyo Chemical Industry (TCI)	112 °C (reference)	>98.0%(HPLC)
Thermo Scientific Chemicals	105.0-114.0 °C[4][5]	≥96.0% (HPLC)
Organic Syntheses	113-115 °C[9]	Not specified, but product of detailed synthesis

Experimental Protocols

A reliable experimental protocol for the synthesis and purification of **4-acetamidobenzenesulfonyl azide** is crucial for obtaining a product with a sharp and accurate melting point. The following procedure is adapted from a well-established method published in Organic Syntheses.[9]

4.1. Synthesis of **4-Acetamidobenzenesulfonyl Azide**

Materials:

- p-Acetamidobenzenesulfonyl chloride (0.50 mol, 117.0 g)
- Sodium azide (0.60 mol, 39.0 g)
- Acetone (1 L)
- Water (300 mL for reaction, 4.5 L for precipitation)
- Toluene (for recrystallization, approx. 6 L)

Procedure:

- A 2-L Erlenmeyer flask is equipped with a magnetic stirrer and charged with p-acetamidobenzenesulfonyl chloride (117.0 g) and acetone (1 L).
- A solution of sodium azide (39.0 g) in water (300 mL) is added to the stirring suspension.
- The resulting mixture is stirred for 12 hours at room temperature.
- The reaction mixture is then divided into three equal portions and each is poured into a 2-L beaker containing 1.5 L of water, under stirring, to precipitate the product.
- After stirring for 1 hour, the white precipitate is collected by filtration.
- The crude product is dried in a desiccator over sodium hydroxide for 24 hours.
- Recrystallization is performed in four portions from toluene (1.5 L per portion), ensuring the temperature is maintained below 80°C to prevent partial decomposition of the azide.[9]

- The purified **4-acetamidobenzenesulfonyl azide** is obtained as white crystals.

4.2. Melting Point Determination

Apparatus:

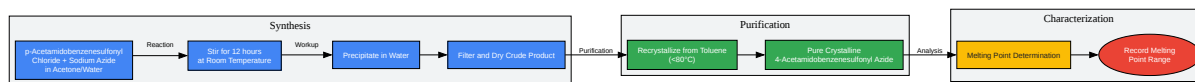
- Melting point apparatus (e.g., capillary tube melting point apparatus)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if needed to powder the crystals)

Procedure:

- Ensure the crystalline **4-acetamidobenzenesulfonyl azide** sample is completely dry.
- If necessary, finely powder a small amount of the sample.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 10-15°C below the expected melting point.
- Decrease the heating rate to approximately 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The observed melting point range for the synthesized product is typically 113-115°C.[9]

Visualization of Experimental Workflow

The following diagram illustrates the key stages in the synthesis and characterization of **4-acetamidobenzenesulfonyl azide**, culminating in the melting point determination.



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Workflow for the synthesis and melting point determination of **4-acetamidobenzenesulfonyl azide**.

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